

An In-depth Technical Guide to Spiro[indene-1,4'-piperidine] Hydrochloride

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Compound of Interest

Compound Name:	<i>Spiro[indene-1,4'-piperidine] hydrochloride</i>
CAS No.:	137730-67-7
Cat. No.:	B175144

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This technical guide provides a comprehensive overview of **Spiro[indene-1,4'-piperidine] hydrochloride**, a spirocyclic compound with significant potential in pharmacological research and drug development. This document is intended for researchers, scientists, and professionals in the field of drug discovery, offering detailed information on its chemical properties, potential synthesis, and biological relevance.

Core Chemical Properties

Spiro[indene-1,4'-piperidine] hydrochloride is a hydrochloride salt of a heterocyclic compound featuring an indene moiety fused to a piperidine ring through a spirocyclic linkage. Its chemical and physical properties are crucial for its application in experimental settings.

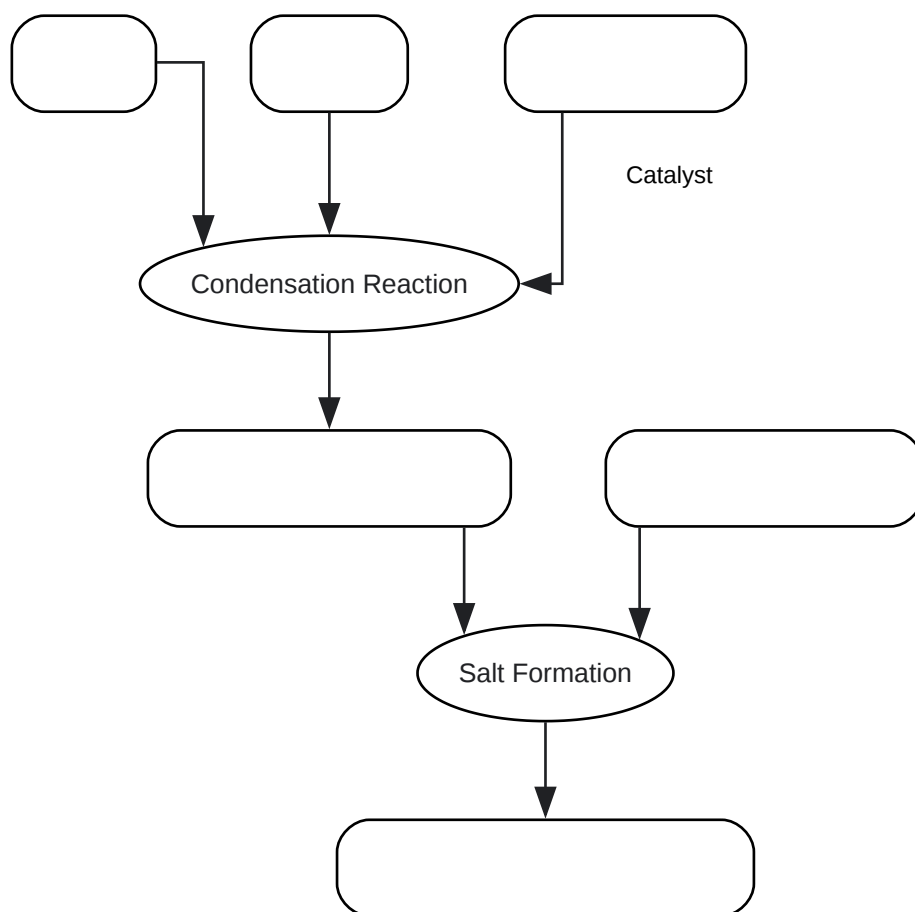
Property	Value	Source
Molecular Weight	221.72 g/mol	[1]
Molecular Formula	C13H16ClN	[1]
CAS Number	137730-67-7	[1]
IUPAC Name	spiro[indene-1,4'-piperidine];hydrochloride	[1]
Synonyms	4-spiroindene-piperidine hydrochloride, Spiro[1H-indene-1,4'-piperidine] hydrochloride	[1]
Appearance	Powder or liquid	[2]
Purity	Typically ≥97%	[2]

Potential Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Spiro[indene-1,4'-piperidine] hydrochloride** is not readily available in the public domain, a plausible synthetic route can be inferred from related literature. The synthesis of the free base, Spiro[indene-1,4'-piperidine], likely serves as the penultimate step, followed by salt formation with hydrochloric acid.

A general approach to synthesizing similar spiro[indene-piperidine] structures involves the condensation of indene or its derivatives with a piperidine precursor. For instance, the synthesis of 2,3-dihydrospiro[indene-1,4'-piperidine] can be achieved through the condensation reaction of indene and piperidine in an alkaline environment.

A potential, though unverified, synthetic workflow for the parent compound is outlined below.



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Caption: A plausible synthetic workflow for **Spiro[indene-1,4'-piperidine] hydrochloride**.

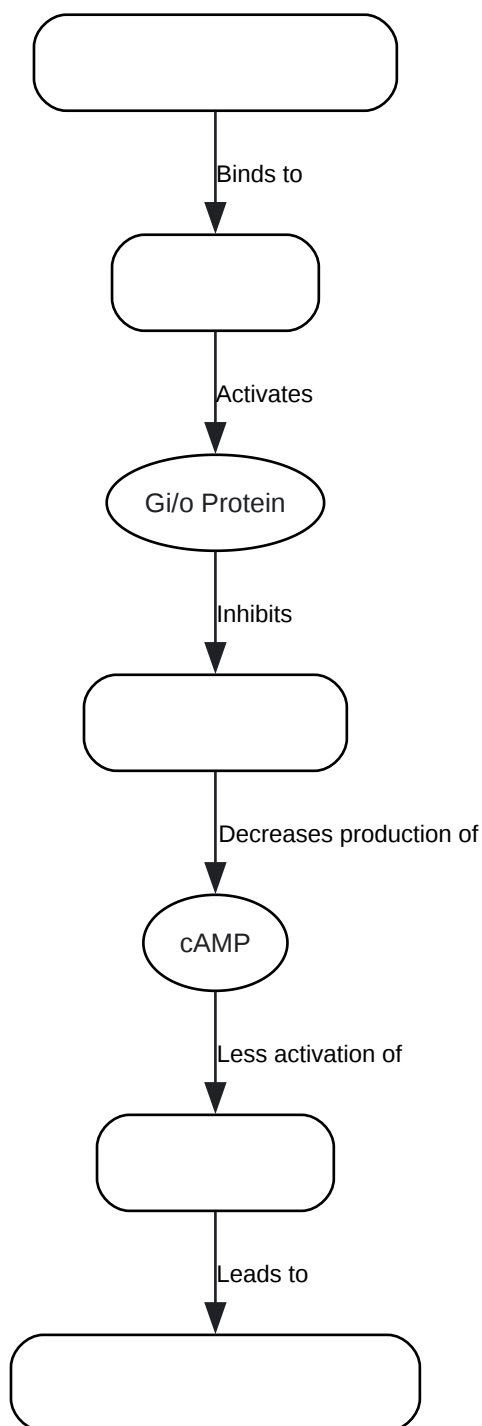
Biological Activity and Potential Signaling Pathways

Derivatives of the Spiro[indene-1,4'-piperidine] core structure have shown significant biological activity, suggesting that this scaffold is of considerable interest in medicinal chemistry. Two key areas of activity have been identified for related compounds: agonism at the somatostatin receptor subtype 2 (sst2) and inhibition of the histone methyltransferase ASH1L.

Somatostatin Receptor Subtype 2 (sst2) Agonism

Spiro[1H-indene-1,4'-piperidine] derivatives have been identified as potent and selective non-peptide agonists of the human somatostatin receptor subtype 2 (sst2). Sst2 is a G-protein coupled receptor (GPCR) that, upon activation, initiates a signaling cascade leading to various cellular responses, including the inhibition of hormone secretion and cell proliferation.

The general signaling pathway for sst2 activation is depicted below.



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Caption: Generalized sst2 receptor signaling pathway upon agonist binding.

A representative experimental protocol for assessing the binding of compounds to the sst2 receptor is the SSTR2 Radioligand Competition Binding Assay.

Experimental Protocol: SSTR2 Radioligand Competition Binding Assay

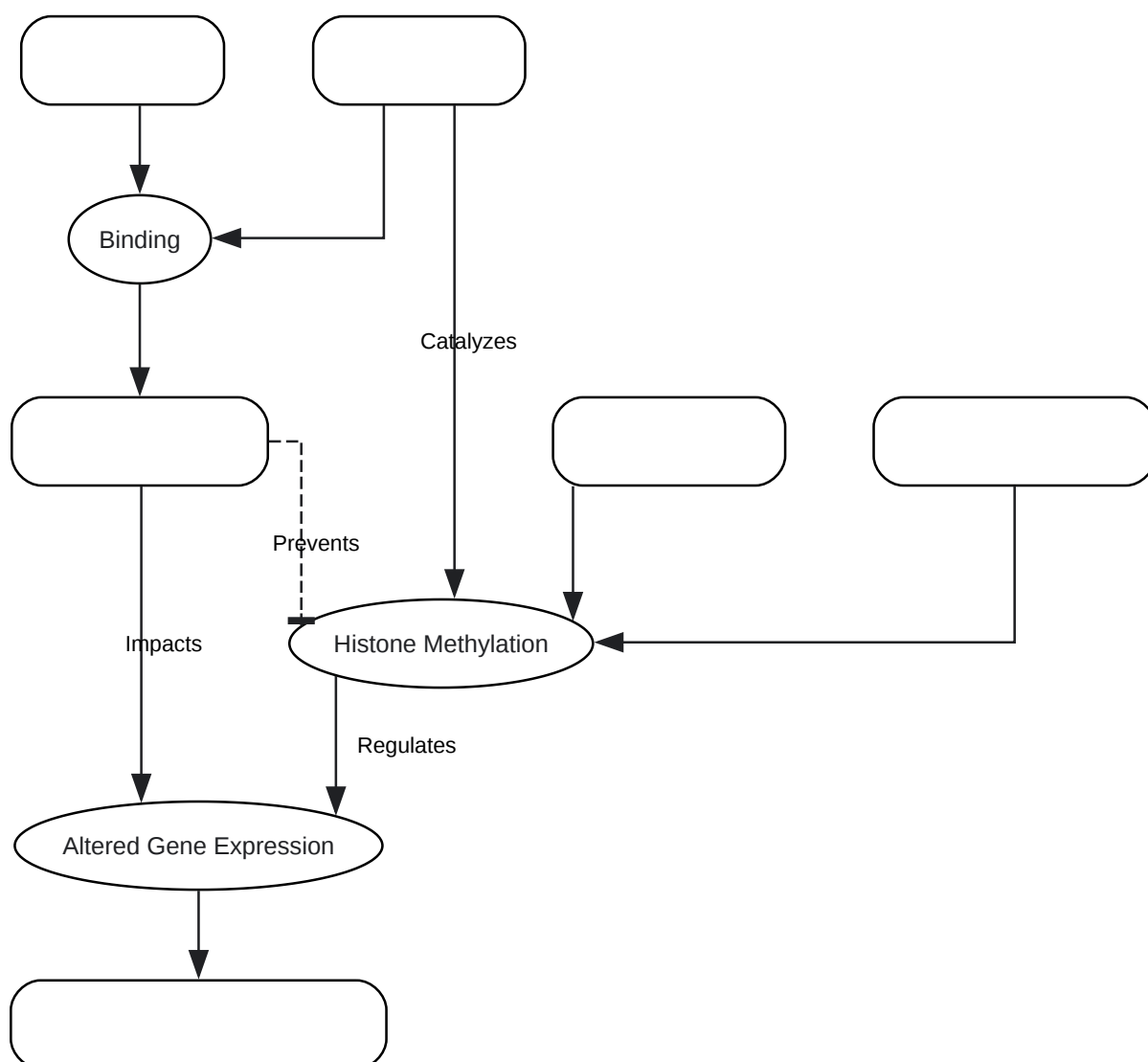
- Reagent Preparation:
 - Assay Buffer: 50 mM HEPES, 5 mM MgCl₂, 1 mM CaCl₂, 0.2% BSA, pH 7.4.
 - Radioligand: A high-affinity SSTR2 radioligand (e.g., [¹²⁵I]Tyr¹¹-SRIF-14) diluted in assay buffer.
 - Unlabeled Competitor: Serial dilutions of the test compound (**Spiro[indene-1,4'-piperidine] hydrochloride**) and a known SSTR2 ligand in assay buffer.
 - Cell Membranes: Membranes prepared from cells expressing SSTR2.
 - Wash Buffer: Ice-cold 50 mM Tris-HCl, pH 7.4.
- Assay Procedure:
 - To a 96-well filter plate, add assay buffer, the unlabeled competitor (or buffer for total binding), and the radioligand.
 - Initiate the binding reaction by adding the cell membrane preparation to each well.
 - Incubate the plate for a specified time and temperature (e.g., 60 minutes at 37°C) with gentle agitation.
 - Terminate the assay by rapid filtration through the filter plate using a vacuum manifold.
 - Wash the filters multiple times with ice-cold wash buffer.
 - Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis:

- Determine the concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC_{50} value).

ASH1L Histone Methyltransferase Inhibition

The spiro-piperidine scaffold is also a key feature in the development of inhibitors for the histone methyltransferase ASH1L (Absent, Small, or Homeotic 1-Like). ASH1L is a lysine-specific methyltransferase that plays a role in the regulation of gene expression and has been implicated in certain cancers, such as leukemia.[3] Inhibition of ASH1L's catalytic activity is a potential therapeutic strategy.

The mechanism of ASH1L inhibition by spiro-piperidine containing compounds involves binding to the SET domain of the enzyme, preventing the methylation of its histone substrates.



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Caption: Mechanism of ASH1L inhibition by spiro-piperidine compounds.

A general protocol for assessing the activity of histone methyltransferases like ASH1L is the in vitro Histone Methyltransferase (HMTase) Assay.

Experimental Protocol: In Vitro Histone Methyltransferase (HMTase) Assay

- Reagent Preparation:
 - Reaction Buffer: Typically contains Tris-HCl, NaCl, and dithiothreitol at a specific pH.

- Enzyme: Purified recombinant ASH1L.
- Substrate: Histones or specific histone peptides (e.g., H3 peptides).
- Methyl Donor: Radiolabeled S-adenosyl-methionine ($[^3\text{H}]$ -SAM).
- Inhibitor: Serial dilutions of the test compound (**Spiro[indene-1,4'-piperidine] hydrochloride**).
- Assay Procedure:
 - Combine the reaction buffer, ASH1L enzyme, histone substrate, and the test inhibitor in a reaction vessel.
 - Initiate the reaction by adding $[^3\text{H}]$ -SAM.
 - Incubate the reaction mixture at a controlled temperature (e.g., 30°C) for a specific duration.
 - Stop the reaction (e.g., by adding trichloroacetic acid).
 - Spot the reaction mixture onto a filter paper or membrane.
 - Wash the filter to remove unincorporated $[^3\text{H}]$ -SAM.
 - Measure the incorporated radioactivity on the filter using a scintillation counter.
- Data Analysis:
 - Calculate the percentage of inhibition of ASH1L activity at different concentrations of the test compound to determine its IC_{50} value.

Conclusion

Spiro[indene-1,4'-piperidine] hydrochloride represents a valuable chemical entity for researchers in drug discovery. Its core structure is present in compounds with potent biological activities, including sst2 agonism and ASH1L inhibition. While a detailed synthesis protocol for this specific hydrochloride salt requires further investigation, the information provided in this

guide on its properties, potential synthetic routes, and the biological context of related molecules offers a solid foundation for future research and development efforts. The experimental protocols outlined provide a starting point for the biological evaluation of this and similar compounds.

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References

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